

Technical Guide: H-Gly-Glu-pNA Absorption & Extinction Coefficients

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *H-Gly-Glu-pNA*

CAS No.: 201735-59-3

Cat. No.: B6352694

[Get Quote](#)

Target Enzyme: Glutamyl Endopeptidase (V8 Protease) [1][2]

Executive Summary

H-Gly-Glu-pNA (Glycyl-Glutamyl-4-nitroanilide) is a synthetic chromogenic substrate used to quantify the activity of serine proteases with specificity for glutamic acid residues, most notably Endoproteinase Glu-C (*Staphylococcus aureus* V8 protease).

The assay principle relies on the specific hydrolysis of the amide bond between the C-terminal Glutamic acid and the para-nitroaniline (pNA) chromophore. While the intact substrate is colorless in the visible spectrum, the cleavage releases free 4-nitroaniline, which exhibits a distinct yellow color with an absorbance maximum near 380 nm, routinely monitored at 405 nm.

Physicochemical & Spectral Properties[3][4][5]

Understanding the spectral shift between the intact substrate and the released product is critical for accurate assay design. The substrate itself absorbs in the ultraviolet (UV) range, whereas the product absorbs in the visible range.

Spectral Data Table

Property	Substrate: H-Gly-Glu-pNA	Product: 4-Nitroaniline (pNA)
State	Intact Peptide-Chromophore	Free Chromophore
Absorption Maximum ()	~315 nm (UV)	380 nm (Visible)
Detection Wavelength	N/A (Background)	405 nm (Standard Assay)
Extinction Coefficient ()		
Visual Appearance	Colorless	Yellow

Extinction Coefficient Analysis ()

To calculate enzyme activity, you must use the extinction coefficient of the product (pNA) at the chosen detection wavelength, not the substrate.

- At

(380 nm):

- At Assay Wavelength (405 nm):

(at pH > 7.0)

- At Assay Wavelength (410 nm):

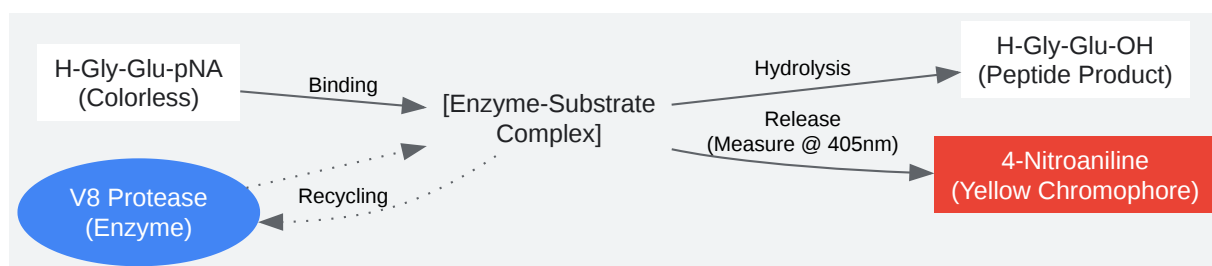
“

Expert Insight: The extinction coefficient of pNA is pH-dependent. At acidic pH, the amine group protonates, significantly lowering absorbance at 405 nm. Ensure your assay buffer is maintained at pH 7.8 (optimal for V8 protease) to utilize the standard

.

Mechanism of Action

The hydrolysis reaction is catalyzed by the catalytic triad (Ser-His-Asp) of the protease.^[1] The enzyme recognizes the Glutamic acid (Glu) side chain in the P1 position.



[Click to download full resolution via product page](#)

Figure 1: Enzymatic hydrolysis mechanism of **H-Gly-Glu-pNA** by V8 Protease.

Experimental Protocol: Kinetic Assay

This protocol outlines the determination of V8 protease activity using **H-Gly-Glu-pNA**.

Reagents Required

- Assay Buffer: 50 mM Ammonium Bicarbonate (pH 7.8) or 50 mM Sodium Phosphate (pH 7.8).
 - Note: Ammonium bicarbonate restricts V8 specificity to Glu only.^[1] Phosphate buffer allows cleavage at both Glu and Asp.

- Substrate Stock: 20 mM **H-Gly-Glu-pNA** in dry DMSO. Store at -20°C.
- Enzyme Solution: V8 Protease (Endoproteinase Glu-C) diluted in Assay Buffer.

Step-by-Step Methodology

- Preparation:
 - Dilute the 20 mM Substrate Stock into the Assay Buffer to a working concentration of 200 μ M - 500 μ M.
 - Pre-warm the buffer to 25°C or 37°C (depending on target physiological conditions).
- Blanking:
 - Pipette 100 μ L of Substrate Working Solution into a quartz cuvette or microplate well.
 - Add buffer (instead of enzyme) to determine spontaneous hydrolysis rates (background).
- Reaction Initiation:
 - Add enzyme solution (e.g., 10-50 μ L) to the substrate.
 - Mix immediately by inversion or pipetting.
- Data Acquisition:
 - Monitor Absorbance at 405 nm continuously for 5–10 minutes.
 - Ensure the reaction remains linear ().

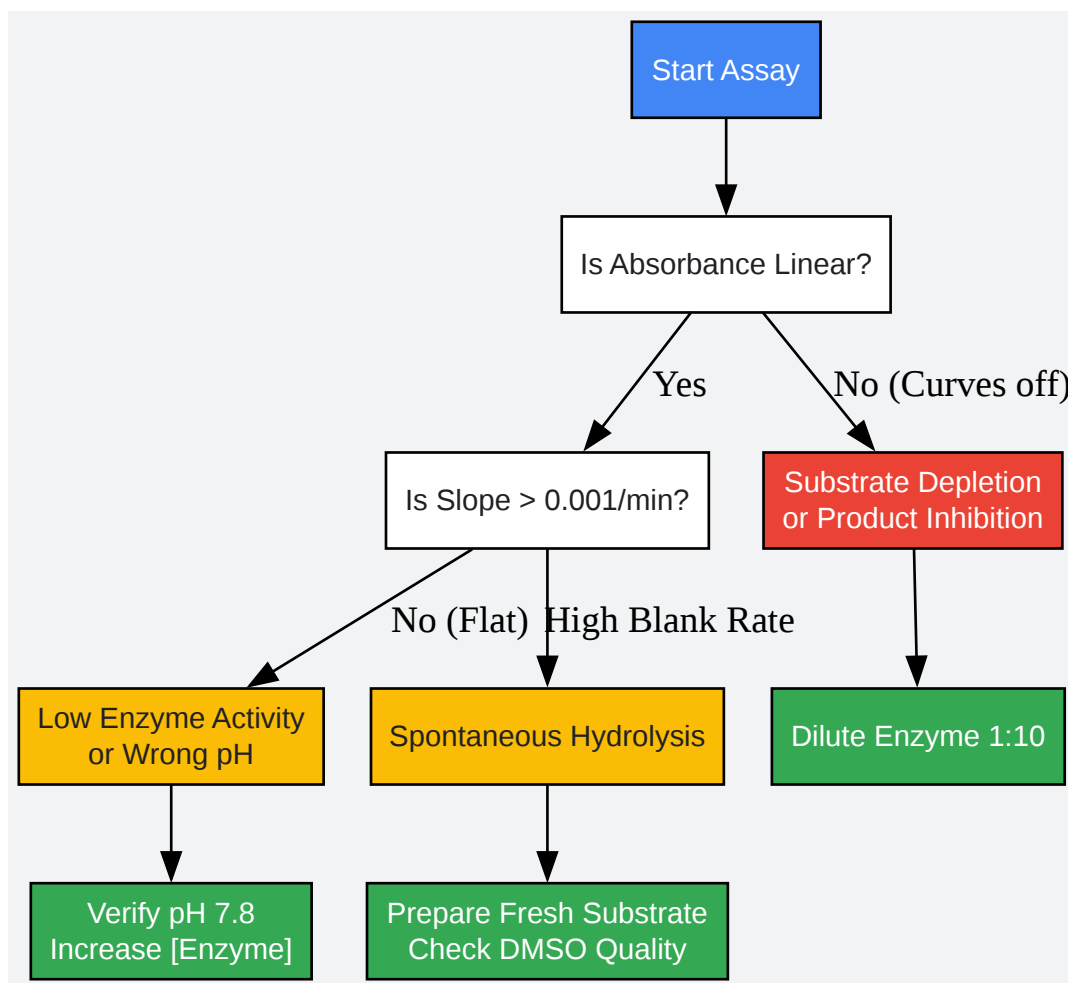
Calculation of Activity

Calculate the enzyme activity using the Beer-Lambert Law derived formula:

- : Slope of the linear portion of the curve.
- : Total reaction volume (mL).

- : Dilution factor of the enzyme.
- : Extinction coefficient ($10.5 \text{ mM}^{-1}\text{cm}^{-1}$ or $10,500 \text{ M}^{-1}\text{cm}^{-1}$).
- : Pathlength (1 cm for cuvettes; $\sim 0.6 \text{ cm}$ for 200 μL in 96-well plates).
- : Volume of enzyme added (mL).

Troubleshooting & Optimization Logic



[Click to download full resolution via product page](#)

Figure 2: Logical flowchart for troubleshooting kinetic assay deviations.

Critical Considerations

- Solubility: **H-Gly-Glu-pNA** is hydrophobic. Always dissolve in DMSO first before adding to the aqueous buffer. A final DMSO concentration of <5% is recommended to avoid inhibiting

the enzyme.

- Specificity Control: To confirm V8 protease specificity, run a parallel control with Z-Phe-Leu-Glu-pNA or by adding the inhibitor DCI (3,4-Dichloroisocoumarin).
- Pathlength Correction: If using a microplate reader, the pathlength () is not 1 cm. You must calculate based on volume or use a standard curve of free pNA to determine the specific conversion factor for your plate.

References

- Drapeau, G. R. (1976). Protease from Staphylococcus aureus.[1][2][3] Methods in Enzymology, 45, 469-475. [Link](#)
- Houmard, J., & Drapeau, G. R. (1972). Staphylococcal protease: A proteolytic enzyme specific for glutamoyl bonds.[1] Proceedings of the National Academy of Sciences, 69(12), 3506-3509. [Link](#)
- Lottenberg, R., et al. (1981). Assay of coagulation proteases using peptide chromogenic substrates. Methods in Enzymology, 80, 341-361. [Link](#)
- Sigma-Aldrich. (n.d.). Endoproteinase Glu-C from Staphylococcus aureus strain V8 Product Information. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. V8 Protease - Creative Enzymes [creative-enzymes.com]
- 2. mpbio.com [mpbio.com]

- 3. *Staphylococcus aureus* SspA (V8 protease): New skin pathogenesis insights into an old enzyme - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Technical Guide: H-Gly-Glu-pNA Absorption & Extinction Coefficients]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6352694/docs#technical-guide-h-gly-glu-pna-absorption-extinction-coefficients>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)